

(Rac)-Folic Acid-13C5,15N: A Technical Guide for Researchers

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Compound of Interest

Compound Name: (Rac)-Folic acid-13C5,15N

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(Rac)-Folic acid-13C5,15N is a stable isotope-labeled form of folic acid, a crucial B vitamin. This technical guide provides an in-depth overview of its core applications, particularly for researchers, scientists, and drug development professionals. The inclusion of five Carbon-13 (¹³C) atoms and one Nitrogen-15 (¹⁵N) atom in its structure makes it an invaluable tool in quantitative analytical chemistry and metabolic research.

Core Applications in Research and Drug Development

The primary application of **(Rac)-Folic acid-13C5,15N** is as an internal standard in stable isotope dilution assays (SIDA) for the highly accurate quantification of folic acid and its various forms (vitamers) in complex biological matrices.[1][2] This technique is predominantly coupled with liquid chromatography-tandem mass spectrometry (LC-MS/MS), a powerful analytical method for detecting and quantifying compounds with high specificity and sensitivity.[3][4][5]

The use of a stable isotope-labeled internal standard like **(Rac)-Folic acid-13C5,15N** is critical for correcting for analyte loss during sample preparation and for variations in instrument response, thereby ensuring the precision and accuracy of the quantitative results.[6] This is

particularly important in clinical research and drug development for monitoring folate levels, which can be indicative of various physiological and pathological states.

Furthermore, **(Rac)-Folic acid-13C5,15N** can be employed as a tracer in metabolic studies to investigate the intricate pathways of folate metabolism, collectively known as one-carbon metabolism.^[1] By tracking the labeled folic acid and its metabolites, researchers can gain insights into the kinetics and flux of these essential biochemical reactions.

Quantitative Data

The following table summarizes the available quantitative data for **(Rac)-Folic acid-13C5,15N**.

Property	Value	Reference
Chemical Formula	$^{13}\text{C}_5\text{C}_{14}\text{H}_{19}^{15}\text{NN}_6\text{O}_6$	
Molecular Weight	447.35 g/mol	
Isotopic Purity	≥98 atom % ^{13}C , ^{15}N	[7]
Chemical Purity	≥95%	[7]

Experimental Protocols

While a specific protocol detailing the use of **(Rac)-Folic acid-13C5,15N** was not available in the reviewed literature, the following is a representative and detailed experimental protocol for the quantification of folic acid in human serum using a closely related stable isotope-labeled internal standard, $^{13}\text{C}_5$ -Folic Acid, by LC-MS/MS. This protocol can be readily adapted for the use of **(Rac)-Folic acid-13C5,15N** by adjusting the mass-to-charge ratio settings on the mass spectrometer to detect the $^{13}\text{C}_5,^{15}\text{N}$ -labeled internal standard.

Protocol: Quantification of Folic Acid in Human Serum using Stable Isotope Dilution LC-MS/MS

This protocol is adapted from a method for the analysis of multiple folate vitamers in human serum.^{[4][5]}

1. Materials and Reagents:

- **(Rac)-Folic acid-13C5,15N** (Internal Standard)
- Folic Acid (unlabeled analytical standard)
- Human Serum Samples
- Ammonium Formate
- Ascorbic Acid
- Formic Acid
- Methanol (LC-MS grade)
- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Solid Phase Extraction (SPE) cartridges (e.g., C18)
- Standard laboratory equipment (vortex mixer, centrifuge, etc.)

2. Preparation of Standard and Internal Standard Solutions:

- Prepare a stock solution of unlabeled folic acid in a suitable solvent (e.g., 0.1 M NaOH) and further dilute with a stabilizing solution (e.g., water containing 1 g/L ascorbic acid) to create a series of calibration standards.
- Prepare a stock solution of **(Rac)-Folic acid-13C5,15N** in a similar manner to be used as the internal standard working solution.

3. Sample Preparation (Solid Phase Extraction):

- To 200 µL of serum sample, calibrator, or quality control sample in a microcentrifuge tube, add a known amount (e.g., 20 µL) of the **(Rac)-Folic acid-13C5,15N** internal standard solution. Vortex briefly.^[4]

- Add 400 μ L of SPE sample buffer (e.g., 10 g/L ammonium formate and 1 g/L ascorbic acid in water, pH 3.2) and 200 μ L of water. Vortex for 1 minute and centrifuge at 13,000 rpm for 10 minutes.[\[4\]](#)
- Condition a C18 SPE cartridge with methanol followed by the SPE sample buffer.
- Load the supernatant from the centrifuged sample onto the conditioned SPE cartridge.
- Wash the cartridge with a wash buffer (e.g., 0.5 g/L ammonium formate and 0.05 g/L ascorbic acid in water, pH 3.4).[\[4\]](#)
- Elute the folates from the cartridge using an elution solution (e.g., a mixture of acetonitrile, methanol, acetic acid, and ascorbic acid).[\[4\]](#)
- Evaporate the eluate to dryness under a stream of nitrogen.
- Reconstitute the dried extract in a suitable volume (e.g., 200 μ L) of the initial mobile phase for LC-MS/MS analysis.[\[4\]](#)

4. LC-MS/MS Analysis:

- Liquid Chromatography (LC) Conditions:
 - Column: C18 analytical column (e.g., 100 x 2.1 mm, 2.6 μ m).[\[4\]](#)
 - Mobile Phase A: 0.5% Acetic Acid in water.[\[4\]](#)
 - Mobile Phase B: Acetonitrile/Methanol mixture.[\[4\]](#)
 - Gradient: A suitable gradient to separate folic acid from other matrix components.
 - Flow Rate: 0.35 mL/min.[\[4\]](#)
 - Injection Volume: 10 μ L.[\[4\]](#)
- Mass Spectrometry (MS/MS) Conditions:
 - Ionization Mode: Electrospray Ionization (ESI), positive or negative mode.

- Detection Mode: Selected Reaction Monitoring (SRM).
- SRM Transitions:
 - Folic Acid (unlabeled): Monitor the specific precursor-to-product ion transition.
 - **(Rac)-Folic acid-13C5,15N** (internal standard): Monitor the specific precursor-to-product ion transition, which will have a higher mass-to-charge ratio due to the isotopic labels.

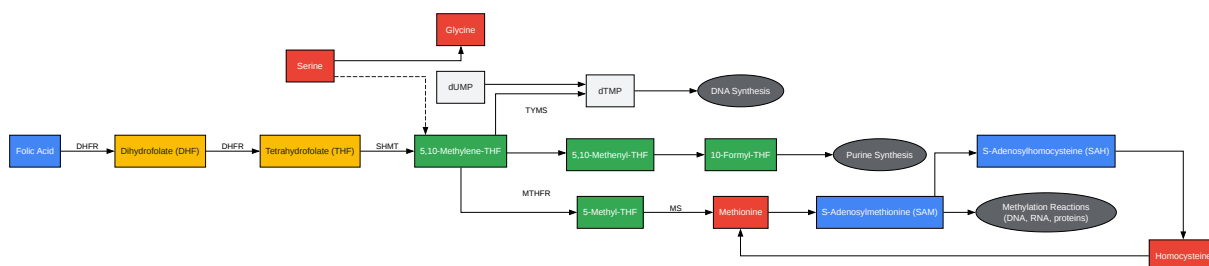
5. Data Analysis:

- Quantify the concentration of folic acid in the samples by calculating the peak area ratio of the unlabeled folic acid to the **(Rac)-Folic acid-13C5,15N** internal standard and comparing it to the calibration curve generated from the analytical standards.

Signaling Pathways and Logical Relationships

(Rac)-Folic acid-13C5,15N is used to study the Folate-Mediated One-Carbon Metabolism pathway. This intricate network of biochemical reactions is fundamental for the synthesis of nucleotides (the building blocks of DNA and RNA) and for the methylation of various biomolecules, which plays a crucial role in epigenetic regulation.

The following diagram, generated using Graphviz (DOT language), illustrates a simplified overview of the central role of folic acid in this pathway.

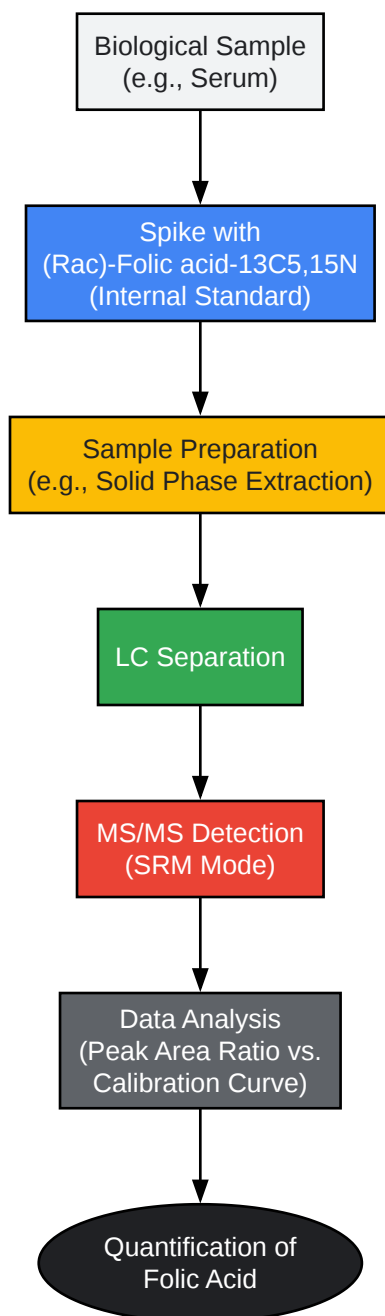


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Folate-Mediated One-Carbon Metabolism Pathway.

Experimental Workflow for Quantitative Analysis

The following diagram illustrates the general workflow for the quantitative analysis of folic acid in a biological sample using **(Rac)-Folic acid-13C5,15N** as an internal standard.



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Workflow for Quantitative Analysis using **(Rac)-Folic acid-13C5,15N**.

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